

Application Notes: Thulium-Doped Crystals for Solid-State Laser Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Thulium
CAS No.:	7440-30-4
Cat. No.:	B1217890

[Get Quote](#)

For: Researchers, scientists, and drug development professionals.

Introduction

Thulium (Tm³⁺)-doped crystals are a cornerstone for solid-state lasers operating in the "eye-safe" spectral region around 2 μm .^{[1][2]} This wavelength is strongly absorbed by water, which makes these lasers particularly suitable for medical and atmospheric applications, as the radiation is absorbed by the cornea, preventing retinal damage.^[1] Key host materials for **thulium** include Yttrium Aluminum Garnet (Tm:YAG), Yttrium Lithium Fluoride (Tm:YLF), and Lutetium Aluminum Garnet (Tm:LuAG), each offering distinct advantages in terms of thermal, mechanical, and spectroscopic properties.^{[3][4][5]}

A defining characteristic of Tm³⁺-doped gain media is the highly efficient cross-relaxation energy transfer process.^[6] When pumped by readily available and cost-effective aluminum gallium arsenide (AlGaAs) diode lasers around 790 nm, a single pump photon can excite two Tm³⁺ ions to the upper laser level, enabling a quantum efficiency that can approach 200%.^{[6][7][8]} This "two-for-one" phenomenon contributes to the high efficiency and power scalability of **thulium**-based laser systems.^{[7][8]}

Spectroscopic Properties and Key Performance Data

The laser performance of **thulium**-doped crystals is intrinsically linked to their spectroscopic characteristics. The primary pump absorption corresponds to the $^3H_6 \rightarrow ^3H_4$ transition of the Tm^{3+} ion, while laser emission occurs on the $^3F_4 \rightarrow ^3H_6$ transition.[8][9] The broad emission bandwidth of these materials is advantageous for developing wavelength-tunable lasers and for generating ultrashort pulses.[3]

Table 1: Comparative Properties of Common **Thulium**-Doped Crystals

Property	Tm:YAG	Tm:YLF	Tm:LuAG
Peak Emission Wavelength	~2010 nm[10]	~1900 nm[5][11]	~2023 nm[12]
Fluorescence Lifetime (3F_4 Level)	~10-12 ms	~15 ms[13]	~10.2 ms[12]
Thermal Conductivity	~11 W/m/K[4]	~6 W/m/K	~8.5 W/m/K
Peak Emission Cross-Section	$\sim 0.5 \times 10^{-20} \text{ cm}^2$	$\sim 0.55 \times 10^{-20} \text{ cm}^2$ [5]	$\sim 0.2-0.5 \times 10^{-20} \text{ cm}^2$
Typical Pump Wavelength	~785 nm[9]	~792 nm[5][11]	~782 nm[12]
Key Advantages	High thermal and mechanical stability.[3]	Linearly polarized output, low thermal lensing.[5][11]	Can achieve high output power and efficiency.[12][14]

Laser Performance and Applications

Thulium lasers can be engineered for continuous-wave (CW), pulsed, and ultrafast operation, addressing a wide range of applications.

- **Performance:** High-power CW operation has been extensively demonstrated, with slope efficiencies for diode-pumped systems often exceeding 50%.[14] In pulsed regimes, Q-switching allows for the generation of high-peak-power nanosecond pulses, while mode-locking can produce picosecond or femtosecond pulses.[2][15]

- Applications:
 - Medical: The 2 μm wavelength is a near-ideal match for the absorption peak of water in biological tissue. This enables precise and efficient tissue ablation and coagulation, making **thulium** lasers a "gold standard" for surgical procedures in urology (e.g., treatment of benign prostatic hyperplasia), ophthalmology, and dermatology.[16][17][18]
 - Remote Sensing & LIDAR: The eye-safe nature of the $\sim 2 \mu\text{m}$ output is critical for applications like Light Detection and Ranging (LIDAR) for wind shear detection, atmospheric CO₂ monitoring, and range finding.[1]
 - Materials Processing: The unique wavelength is effective for processing certain polymers and plastics that are transparent at more common laser wavelengths.[2]
 - Mid-Infrared Generation: **Thulium** lasers serve as efficient pump sources for Holmium (Ho³⁺)-doped lasers and Optical Parametric Oscillators (OPOs) to generate longer-wavelength mid-infrared radiation.[5]

Experimental Protocols

Protocol 1: Spectroscopic Characterization of a Tm³⁺-Doped Crystal

Objective: To determine the fundamental spectroscopic properties of a **thulium**-doped crystal, including its absorption and emission spectra and its fluorescence lifetime.

Materials and Equipment:

- Optically polished **thulium**-doped crystal sample (e.g., Tm:YAG).
- UV-Vis-NIR spectrophotometer.
- Excitation Source: Tunable Ti:Sapphire laser or a narrow-linewidth $\sim 790 \text{ nm}$ laser diode.
- Monochromator with an appropriate grating for the SWIR region.
- InGaAs or PbS photodetector.

- Optical chopper and lock-in amplifier.
- Pulsed pump source (~790 nm) with a short pulse duration (<100 ns).
- Fast photodetector and a digital oscilloscope (>100 MHz).
- Appropriate lenses, mirrors, and optical filters (including a long-pass filter to block pump light).

Methodology:

- Absorption Measurement: a. Place the crystal in the sample holder of the spectrophotometer. b. Record a baseline spectrum over the desired wavelength range (e.g., 700 nm - 2200 nm). c. Insert the sample and record the transmission spectrum. d. Calculate the absorption coefficient from the transmission data using the Beer-Lambert law, accounting for Fresnel reflections.
- Emission Measurement: a. Position the crystal in a mount. b. Excite the sample by focusing the ~790 nm pump laser into the crystal. c. Collect the resulting fluorescence at a 90° angle to the pump beam path to minimize scattered pump light. d. Place a long-pass filter (e.g., >1500 nm cut-on) in the collection path. e. Focus the collected light onto the entrance slit of the monochromator. f. Scan the monochromator across the emission band (e.g., 1600 nm - 2200 nm) and record the signal with the photodetector and lock-in amplifier. g. Correct the measured spectrum for the spectral response of the detection system.
- Fluorescence Lifetime Measurement: a. Excite the crystal with a short pulse from the pulsed pump source. b. Collect the fluorescence at 90° and pass it through a bandpass filter centered on the emission peak. c. Focus the filtered light onto the fast photodetector. d. Record the temporal decay of the fluorescence signal using the digital oscilloscope. e. To improve signal-to-noise, average multiple decay traces. f. Fit the decay curve to a single exponential function to extract the fluorescence lifetime (τ) of the 3F_4 manifold.

Protocol 2: Performance Evaluation of a Diode-Pumped Tm^{3+} Laser

Objective: To construct a laser cavity and characterize its performance by measuring the input-output power curve, laser threshold, and slope efficiency.

Materials and Equipment:

- AR-coated Tm³⁺-doped laser crystal.
- Water-cooled copper mount for heat sinking the crystal.
- Fiber-coupled high-power laser diode (~790 nm) with collimating and focusing optics.
- Laser Cavity Mirrors:
 - Input Coupler (IC): High reflectivity (>99.8%) at ~2 μm and high transmission (>95%) at the pump wavelength.
 - Output Coupler (OC): Partial reflectivity (e.g., 95-98%) at ~2 μm.
- Stable, adjustable mirror mounts.
- Calibrated laser power meter.
- Dichroic filter to separate the laser output from unabsorbed pump light.
- Beam profiling camera for M² measurement.


Methodology:

- Laser Cavity Construction and Alignment: a. Securely mount the laser crystal in its water-cooled holder. b. Set up a stable two-mirror laser resonator (e.g., a short, near-hemispherical cavity) with the crystal placed close to the input coupler. c. Align the pump beam to pass through the input coupler and focus into the center of the crystal face. Ensure the pump spot size is well-matched to the calculated laser cavity mode size.
- Output Power and Efficiency Measurement: a. Place the power meter after the output coupler, with the dichroic filter in between to block residual pump light. b. Begin at a low pump power and gradually increase it until laser oscillation is observed (the lasing threshold). Record this pump power value. c. Continue to increase the pump power in discrete steps, recording both the pump power incident on the crystal and the corresponding laser output power at each step. d. Plot the laser output power as a function of the absorbed

pump power. e. Perform a linear fit to the data points well above the threshold. The slope of this line represents the slope efficiency, a key measure of the laser's conversion efficiency.


- **Beam Quality Measurement:** a. Direct the laser output through a focusing lens and into the beam profiling camera. b. Measure the beam waist and divergence. c. Use the integrated software to perform an M^2 measurement, which quantifies how closely the output beam conforms to an ideal Gaussian profile ($M^2=1$).

Visualizations

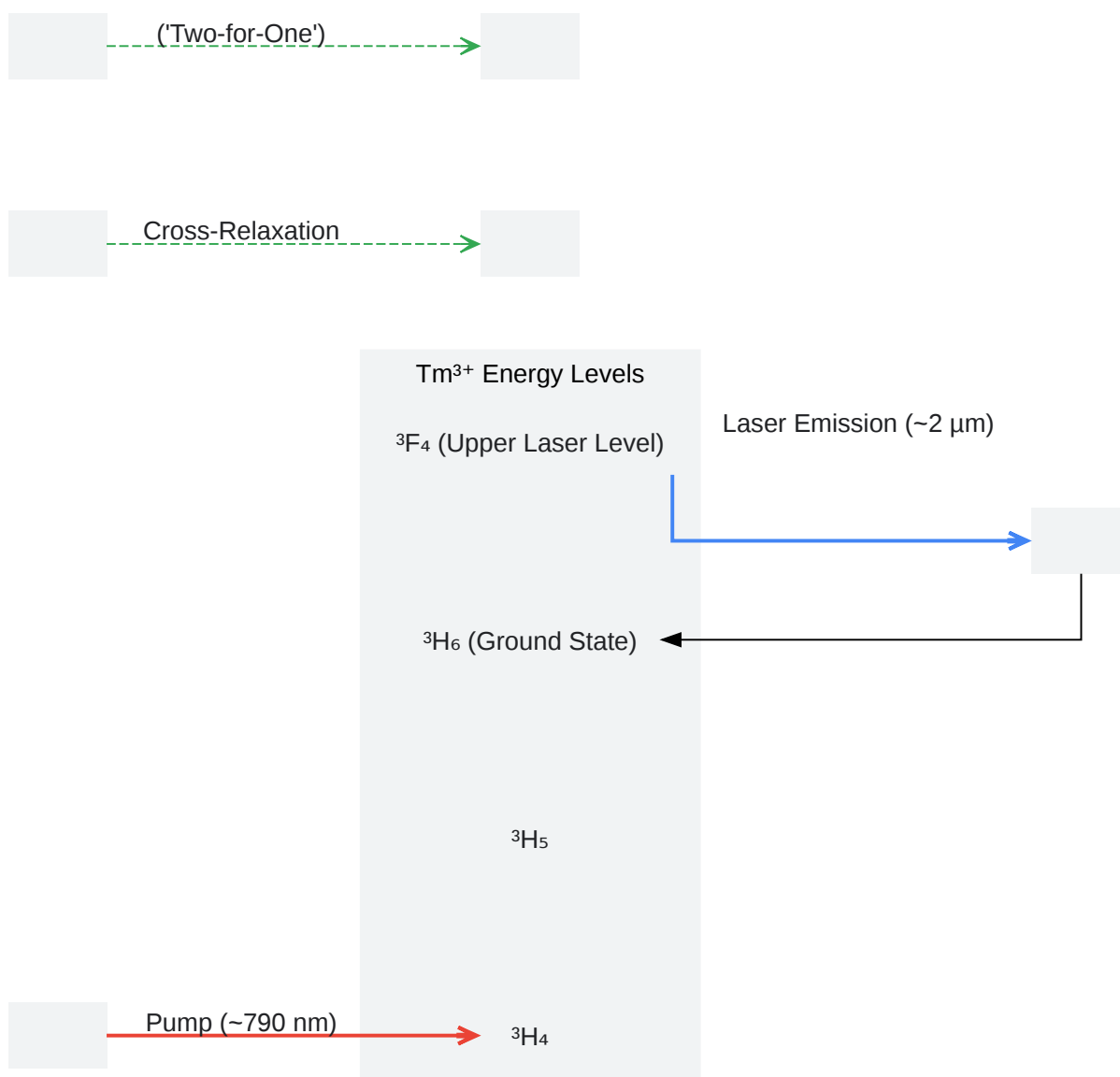


[Click to download full resolution via product page](#)

Caption: Energy level diagram of the Tm^{3+} ion illustrating the key pump, laser, and cross-relaxation processes.



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for the evaluation of a diode-pumped solid-state laser.

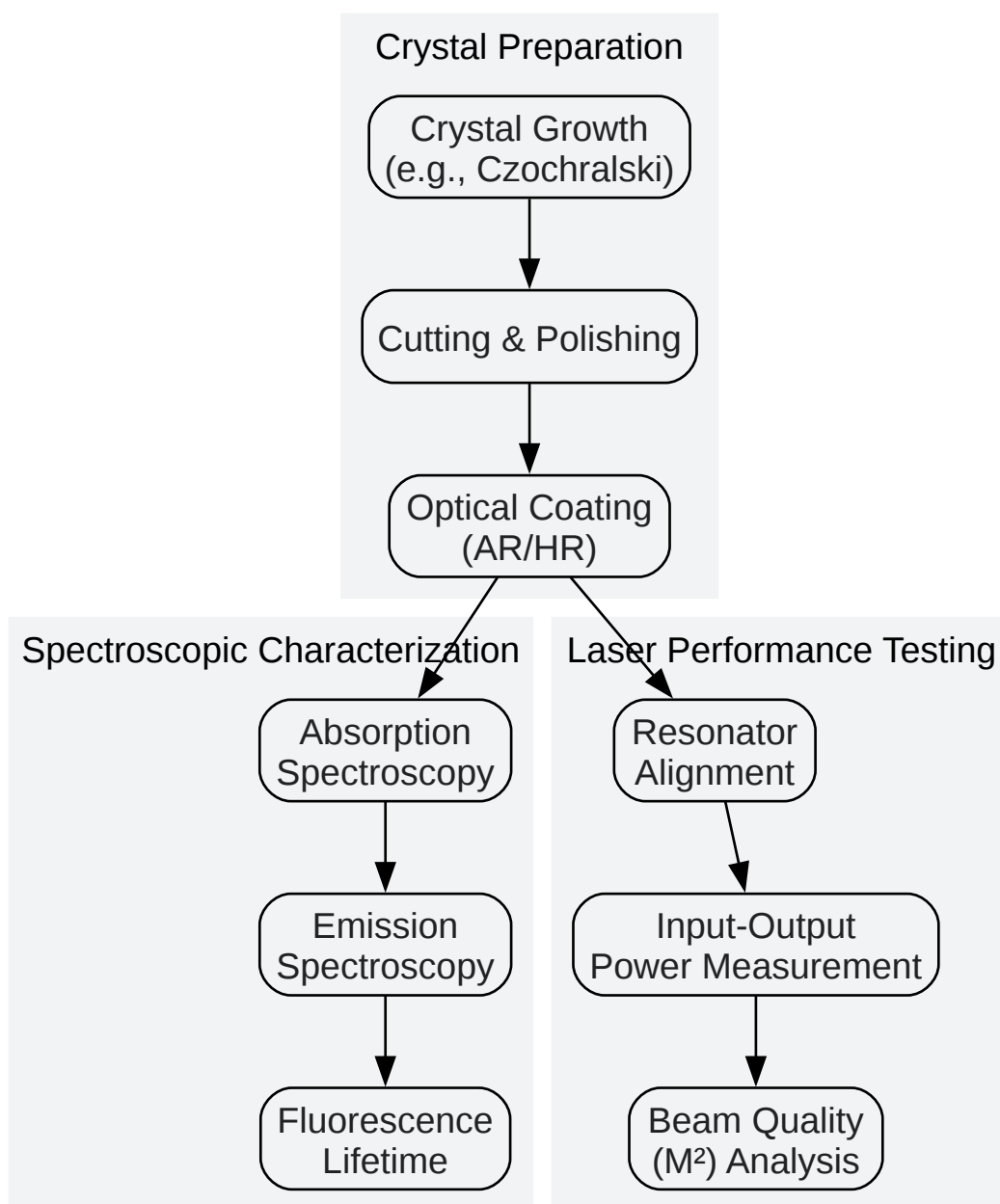

[Click to download full resolution via product page](#)

Caption: Logical workflow from crystal preparation to full laser characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Developments in thulium-doped fiber lasers offer higher powers \[spie.org\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. Thulium-Doped Crystals: 5 Key Innovations Revolutionizing High-Energy Laser Systems and Unleashing Powerful Broadband Amplification - Laser Crylink \[laser-crylink.com\]](#)
- [4. Tm:YAG\(Thulium-doped yttrium aluminum garnet\) - Laser Crystal - Gain Medium - Customized Products - TaorLab - Laboratory Equipment Supplier \[taorlab.com\]](#)
- [5. Custom Tm:YLF Crystal Thulium-doped Yttrium Lithium Fluoride,Tm:YLF Crystal Thulium-doped Yttrium Lithium Fluoride Suppliers,Manufacturers,Factory - HG OPTRONICS.,INC. \[hgoptronics.com\]](#)
- [6. photonics.com \[photonics.com\]](#)
- [7. focenter.com \[focenter.com\]](#)
- [8. OPG \[opg.optica.org\]](#)
- [9. Tm:YAG | Defense.flir.com \[defense.flir.com\]](#)
- [10. azooptics.com \[azooptics.com\]](#)
- [11. Tm:YLF Crystal - Crylink \[crylink.com\]](#)
- [12. OPG \[opg.optica.org\]](#)
- [13. euvlitho.com \[euvlitho.com\]](#)
- [14. mdpi.com \[mdpi.com\]](#)
- [15. Laser Operation in a Tm:LuAG Crystal Grown by the Micro-Pulling-Down Technique | IEEE Journals & Magazine | IEEE Xplore \[ieeexplore.ieee.org\]](#)
- [16. Thulium-doped fiber laser - A rising star in the medical field \[xhfiber.com\]](#)
- [17. Thulium Fiber Laser Technology for Surgery White Paper | Coherent \[coherent.com\]](#)
- [18. Thulium Fiber Laser | EMS Urology \[ems-urology.com\]](#)
- [To cite this document: BenchChem. \[Application Notes: Thulium-Doped Crystals for Solid-State Laser Applications\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1217890/docs#application-notes-thulium-doped-crystals-for-solid-state-laser-applications\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)